

Application Note: A Guide to Amide Coupling with Quinoline-6-Carboxylates

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Compound of Interest

Compound Name: *Methyl 4-bromoquinoline-6-carboxylate*

CAS No.: 219763-85-6

Cat. No.: B1591417

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Introduction: The Significance of Quinoline-6-Carboxamides

The quinoline scaffold is a privileged pharmacophore, forming the core of numerous therapeutic agents. Specifically, amides derived from quinoline-6-carboxylic acid are crucial structural motifs in medicinal chemistry and materials science. Their prevalence is due to the amide bond's exceptional stability and its ability to form key hydrogen bonding interactions with biological targets.^[1] However, the synthesis of these amides is not always trivial. The electron-deficient nature of the quinoline ring system can decrease the nucleophilicity of the carboxylate group, making the amide coupling reaction sluggish and challenging.^{[2][3]}

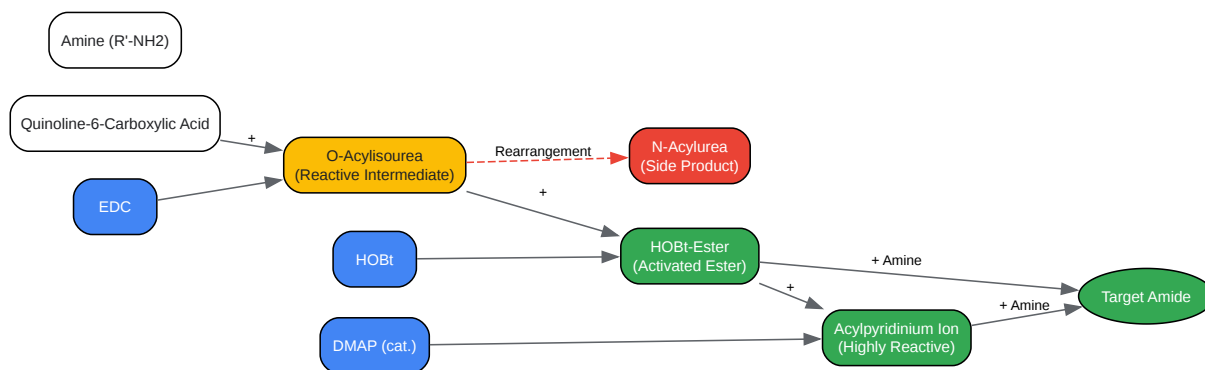
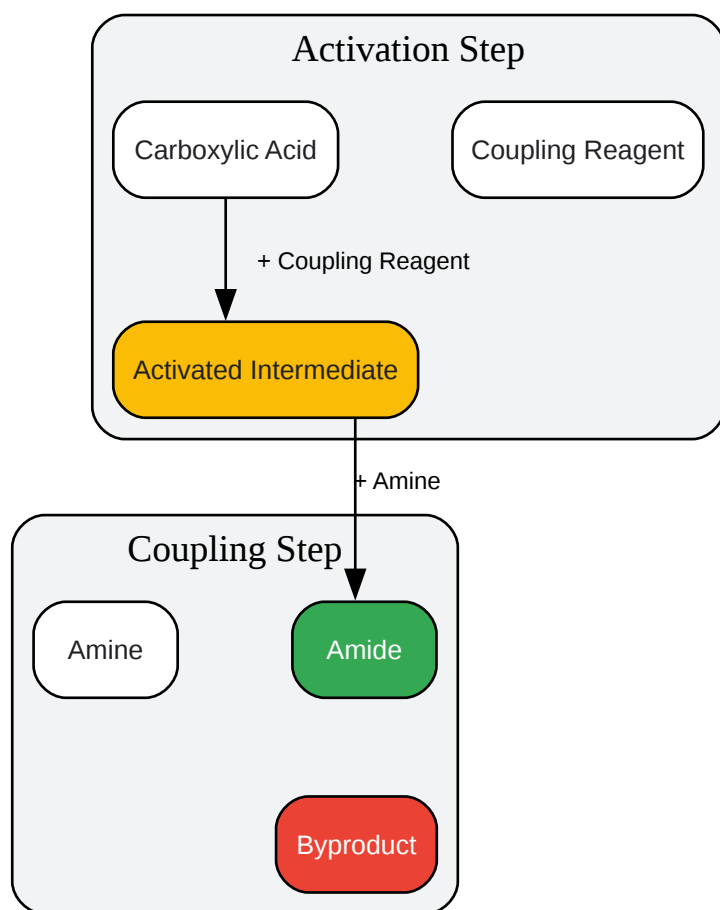
This guide provides a comprehensive overview and field-proven protocols for the successful synthesis of quinoline-6-carboxamides. We will delve into the mechanistic rationale behind reagent selection and provide detailed, step-by-step procedures suitable for researchers in drug discovery and chemical synthesis.

The Strategic Choice of Coupling Reagents

Directly reacting a carboxylic acid with an amine to form an amide is generally unfeasible under mild conditions due to the formation of a stable ammonium carboxylate salt.^[4] The core principle of amide coupling is the in situ activation of the carboxylic acid to generate a highly reactive intermediate that is readily attacked by the amine nucleophile.^[5]

The Mechanism of Activation

The general workflow involves the activation of the carboxylic acid, followed by nucleophilic attack by the amine.



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